

An In-depth Technical Guide on the Chemical Structure and Properties of Triallate

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Compound of Interest

Compound Name: *Triallate*

Cat. No.: *B1683234*

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Introduction

Triallate is a selective, pre-emergence thiocarbamate herbicide used primarily to control wild oats and other grass weeds in various field crops.^{[1][2][3]} First registered in 1961, it operates by inhibiting the growth of weed seeds during germination.^{[2][3]} This guide provides a comprehensive overview of its chemical structure, physicochemical properties, mechanism of action, analytical methodologies, and environmental fate.

Chemical Identity and Structure

Triallate is chemically identified as S-(2,3,3-trichloroprop-2-enyl) N,N-di(propan-2-yl)carbamothioate. It belongs to the thiocarbamate class of chemicals and is characterized by a tertiary amine structure. Key identifiers are summarized in the table below.

Identifier	Value	Source
IUPAC Name	S-(2,3,3-trichloroprop-2-enyl) N,N-di(propan-2-yl)carbamothioate	
CAS Number	2303-17-5	
Molecular Formula	C ₁₀ H ₁₆ Cl ₃ NOS	
Molecular Weight	304.66 g/mol	
Canonical SMILES	CC(C)N(C(C)C)C(=O)SCC(=C(C)Cl)Cl	
InChI Key	MWBPRDONLNQCFV-UHFFFAOYSA-N	

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N -- C4;
C4 -- C5;
C4 -- C6;
N -- C7;
C7 -- C8;
```

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C7 -- C9;  
S -- C10;  
C10 -- C11;  
C11 -- C11;  
C11 -- C12 [style=double];  
C12 -- C12;  
C12 -- C13;  
}
```

Caption: 2D Chemical Structure of **Triallate**.

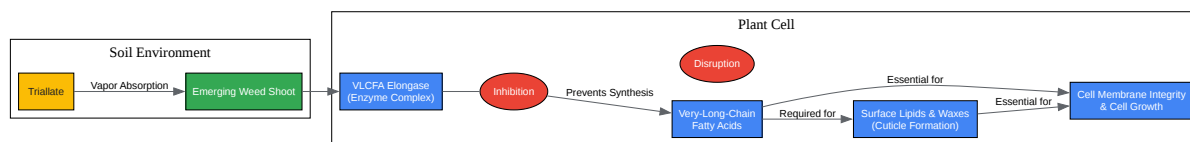
Physicochemical Properties

Triallate is a colorless crystalline solid or an oily amber liquid, depending on the temperature and purity. It is practically insoluble in water but readily soluble in most common organic solvents. A summary of its key physical and chemical properties is presented below.

Property	Value	Temperature (°C)	Source
Physical State	Colorless crystals or oily amber liquid	Ambient	
Melting Point	29 - 30 °C	N/A	
Boiling Point	117 °C at 0.3 mmHg	N/A	
Vapor Pressure	1.2×10^{-4} mmHg (16 mPa)	25	
Water Solubility	4 mg/L	25	
Solubility in Organic Solvents	Readily soluble in acetone, ether, ethanol, heptane, benzene, and ethyl acetate	N/A	
Density	1.273 g/cm ³	25	
Log Kow (Octanol-Water Partition Coefficient)	4.6	25	

Mechanism of Action

Triallate is classified as a Group 15 (formerly Group J/N) herbicide. Its primary mode of action is the inhibition of very-long-chain fatty acid (VLCFA) synthesis. This disruption prevents the formation of essential lipids and waxes required for cell membrane integrity and cuticle development in emerging seedlings. The phytotoxic action occurs as susceptible weed shoots absorb the herbicide vapor from the soil. This leads to a failure of the seedling to emerge from the soil or to stunted, abnormal growth shortly after emergence.



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Caption: Simplified signaling pathway of **Triallate**'s herbicidal action.

Experimental Protocols: Analytical Methods

The quantification of **Triallate** in environmental matrices such as soil and water is critical for regulatory monitoring and environmental fate studies. The primary analytical techniques employed are gas chromatography (GC) and liquid chromatography-tandem mass spectrometry (LC/MS/MS).

Sample Preparation and Extraction (Soil)

A common method for determining **Triallate** in soil involves solvent extraction followed by analysis.

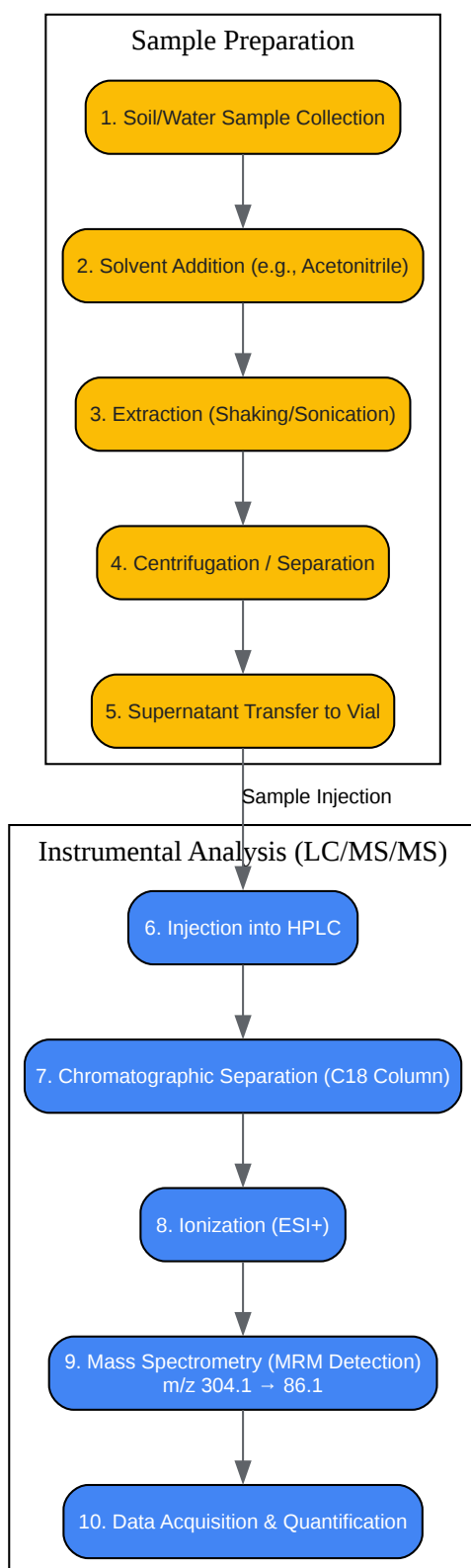
- **Extraction:** A soil sample is mixed with an extraction solvent, typically acetonitrile or a similar organic solvent.
- **Homogenization:** The mixture is shaken or sonicated to ensure efficient transfer of **Triallate** from the soil matrix into the solvent.
- **Centrifugation:** The sample is centrifuged at high speed (e.g., 13,000 rpm) to separate the solid soil particles from the liquid supernatant containing the analyte.
- **Filtration/Cleanup:** The supernatant is transferred and may undergo further cleanup using solid-phase extraction (SPE) if necessary to remove interfering compounds.

- Analysis: The final extract is transferred to an HPLC vial for analysis by LC/MS/MS.

Instrumental Analysis (LC/MS/MS)

Liquid chromatography coupled with tandem mass spectrometry provides high sensitivity and selectivity for the detection of **Triallate**.

- Chromatographic Separation: The sample extract is injected into an HPLC system. A reverse-phase C18 column (e.g., 2.1 x 50 mm, 2.5- μ m) is commonly used to separate **Triallate** from other components in the extract. A mobile phase gradient consisting of water and acetonitrile, both with 0.1% formic acid, is employed.
- Mass Spectrometric Detection: The eluent from the HPLC is directed to a mass spectrometer, often a triple quadrupole instrument, with an electrospray ionization (ESI) source operating in positive ion mode.
- Quantification: Detection is achieved using Multiple Reaction Monitoring (MRM), where specific precursor-to-product ion transitions are monitored. For **Triallate**, a common transition for quantification is m/z 304.1 \rightarrow 86.1, with a confirmatory transition of m/z 304.1 \rightarrow 142.8. The Limit of Quantification (LOQ) in soil and water has been reported as 50.0 μ g/kg and 0.100 μ g/L, respectively.



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Caption: General experimental workflow for **Triallate** analysis in soil.

Environmental Fate and Properties

The environmental behavior of **Triallate** is influenced by its moderate persistence and strong adsorption to soil particles.

Environmental Property	Value / Observation	Source
Soil Half-Life	Average of 82 days in field conditions.	
Soil Adsorption Coefficient (Koc)	~2400; indicates strong adsorption to soil, especially clay and loam.	
Hydrolysis	Relatively stable; at pH 4, 7, and 8, ~85-90% remained after 24 weeks.	
Photolysis	Stable to ultraviolet degradation in water; some loss observed on soil surfaces exposed to sunlight.	
Biodegradation	Considered an important fate process in soil, primarily by microbial action.	
Volatilization	An important dissipation pathway, especially from moist soil surfaces if not incorporated.	
Bioconcentration Factor (BCF)	Estimated at 500, suggesting a moderate potential for bioconcentration in aquatic organisms.	

Triallate's strong adsorption to soil organic matter and clay particles limits its potential for leaching into groundwater, despite its persistence. However, volatilization from the soil surface can be a significant route of dissipation, particularly at higher temperatures and soil moisture

levels, necessitating its incorporation into the soil after application. The compound is stable to hydrolysis but is degraded by soil microorganisms.

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References

- 1. Triallate | C₁₀H₁₆Cl₃NOS | CID 5543 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Tri-allate - Wikipedia [en.wikipedia.org]
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